

Technical Guide: Molecular Weight of 3-Methyl-2-buten-1-yl Thiolacetate-d6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methyl-2-buten-1-yl Thiolacetate-d6

Cat. No.: B562250

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

This document provides a concise technical summary of the molecular weight and related properties of the deuterated compound **3-Methyl-2-buten-1-yl Thiolacetate-d6**, a labeled precursor to 3-Methyl-2-butenyl-1-thiol. Comparative data for the non-deuterated analogue is also presented.

Data Presentation: Molecular Properties

The quantitative molecular data for both the deuterated and non-deuterated forms of 3-Methyl-2-buten-1-yl Thiolacetate are summarized below. The inclusion of six deuterium atoms significantly increases the molecular weight of the parent compound.

Property	3-Methyl-2-buten-1-yl Thiolacetate	3-Methyl-2-buten-1-yl Thiolacetate-d6
CAS Number	33049-93-3	1189502-84-8
Molecular Formula	C ₇ H ₁₂ OS[1][2]	C ₇ H ₆ D ₆ OS[3][4]
Molecular Weight (g/mol)	144.23[1][2]	150.27[3][4]
Isotopic Label	None	Deuterium (d6)

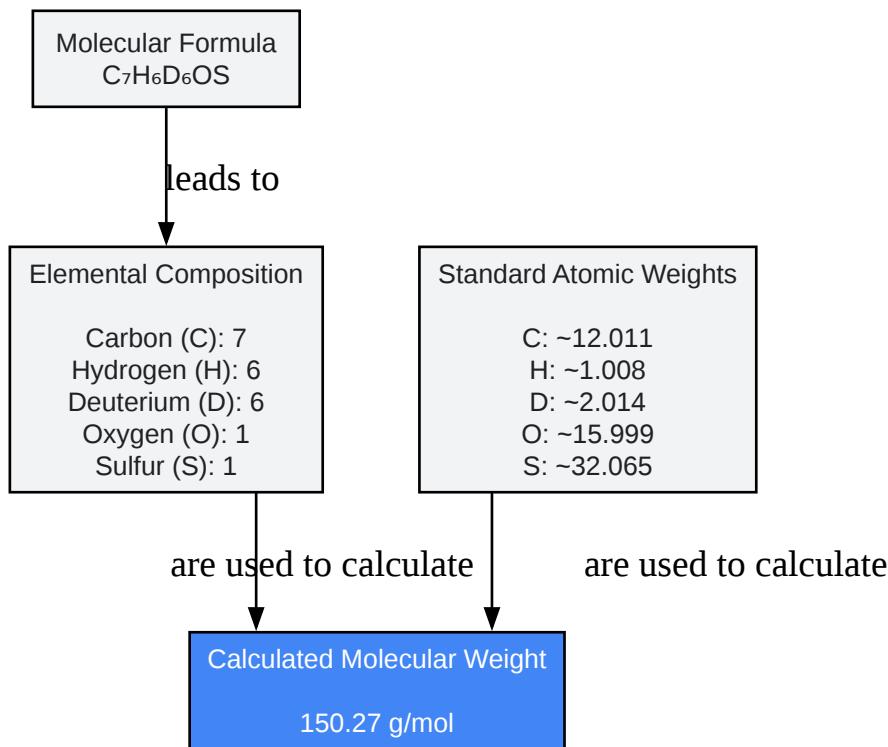
Note: Molecular weights are based on the most common isotopes and may vary slightly based on the specific isotopic composition of the source materials.

Experimental Protocols

This document serves as a technical data summary. The molecular weights presented are calculated based on the standard atomic weights of the constituent elements as established by IUPAC. For experimental determination of molecular weight, techniques such as mass spectrometry (MS) would be employed, calibrated with appropriate standards. The d6-labeled compound is suitable for use as an internal standard in quantitative GC-MS or LC-MS analyses for aroma profiling and flavor chemistry.^[4]

Visualization of Molecular Composition

The following diagram illustrates the logical relationship between the elemental composition and the resulting molecular weight for **3-Methyl-2-buten-1-yl Thiolacetate-d6**.



[Click to download full resolution via product page](#)

Fig. 1: Calculation workflow for molecular weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. scbt.com [scbt.com]
- 3. scbt.com [scbt.com]
- 4. isotope.bocsci.com [isotope.bocsci.com]
- To cite this document: BenchChem. [Technical Guide: Molecular Weight of 3-Methyl-2-buten-1-yl Thiolacetate-d6]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b562250#3-methyl-2-buten-1-yl-thiolacetate-d6-molecular-weight>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com